

# Essential Safety and Operational Guide for Handling IR-825

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## Compound of Interest

Compound Name: IR-825

Cat. No.: B8194941

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **IR-825**, a near-infrared (NIR) fluorescent dye. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

## Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) provided by MedKoo Biosciences, **IR-825** (CAS No. 1558079-49-4) is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1]</sup> However, as with any laboratory chemical, appropriate safety measures should always be observed.

General Precautions:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Ensure adequate ventilation in the handling area.<sup>[2]</sup>
- Wash hands thoroughly after handling.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling **IR-825** to minimize exposure. The following table outlines the required PPE.

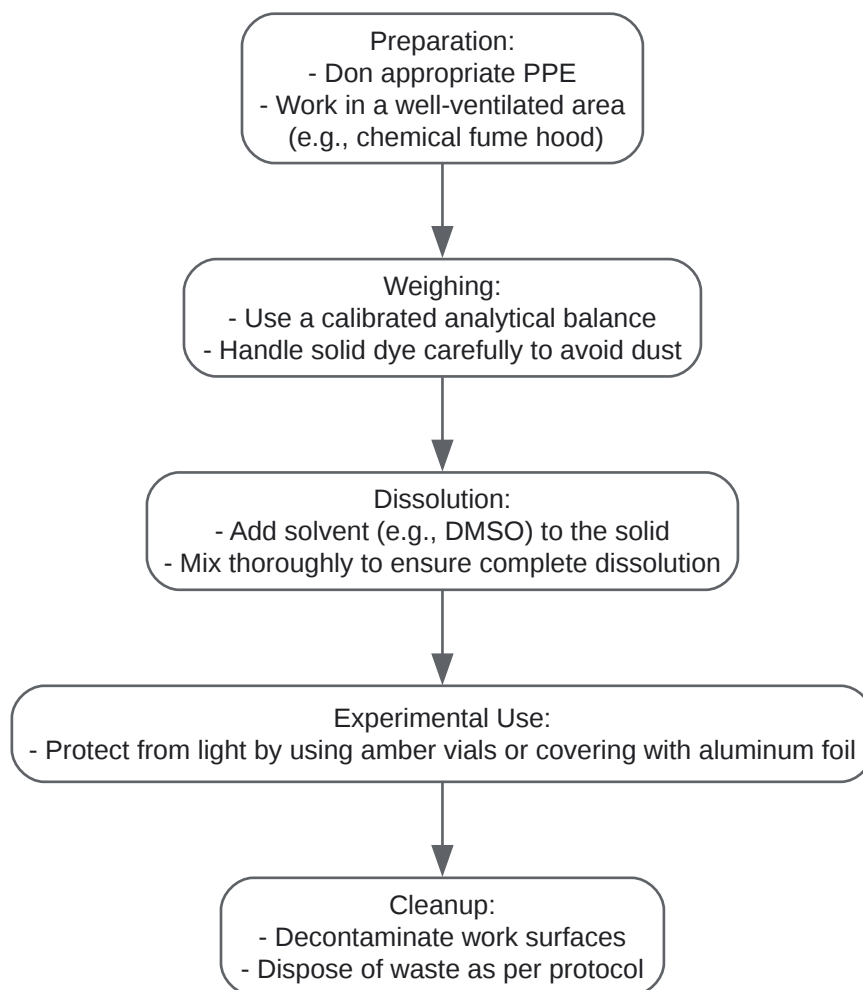
Body Part	Required PPE	Specifications and Notes
Eyes/Face	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling the solid dye or its solutions to protect against splashes.
Hands	Chemical-Resistant Gloves	Nitrile gloves are generally suitable for incidental contact. Inspect gloves before use and change them immediately if contaminated. For prolonged contact, consult the glove manufacturer's chemical resistance data.
Body	Laboratory Coat	A standard laboratory coat should be worn to protect skin and clothing.
Respiratory	Respirator (if necessary)	If there is a risk of generating dust or aerosols outside of a certified chemical fume hood, a NIOSH-approved N95 (or equivalent) particulate respirator should be used. <sup>[2]</sup>

## Handling and Storage

Proper handling and storage are crucial for maintaining the stability and integrity of **IR-825**, which is a photosensitive compound.

## Handling Workflow

The following diagram outlines the standard procedure for handling **IR-825** in a laboratory setting.



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**Figure 1.** Standard workflow for handling **IR-825**.

## Storage Conditions

**IR-825** is sensitive to light and moisture. To ensure its stability, adhere to the following storage guidelines.

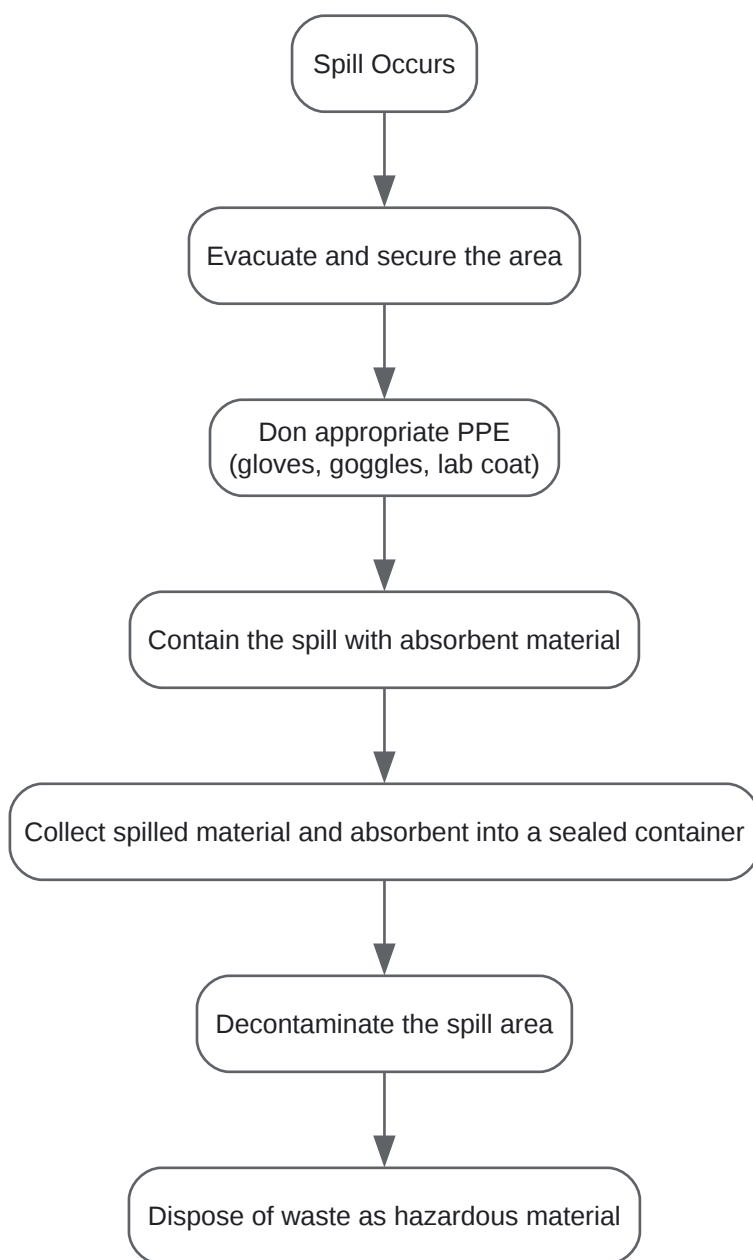
Form	Storage Temperature	Duration	Additional Notes
Solid	-20°C	Long-term (months to years)	Store in a dry, dark place. <a href="#">[3]</a>
0 - 4°C	Short-term (days to weeks)	Store in a dry, dark place. <a href="#">[3]</a>	
Stock Solution	-80°C	Up to 6 months	Sealed storage, away from moisture and light. <a href="#">[1]</a>
-20°C	Up to 1 month	Sealed storage, away from moisture and light. <a href="#">[1]</a>	

Note: As a photosensitive reagent, it is recommended to use dark-colored, opaque vials for storage and to cover solutions with aluminum foil during experiments to minimize light exposure.[\[4\]](#)[\[5\]](#)

## Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures must be followed.

### Spill Response



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**Figure 2.** Logical flow for responding to an **IR-825** spill.

## Waste Disposal Plan

All materials contaminated with **IR-825**, including unused solutions, empty vials, and contaminated labware (e.g., pipette tips), must be treated as chemical waste.

Waste Categorization and Disposal:

- Segregation: Do not mix **IR-825** waste with other waste streams.
- Collection: Collect all solid and liquid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of the waste in accordance with local, state, and federal environmental regulations. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of fluorescent dye waste. While fluorescent tubes containing mercury require specific recycling, chemical dyes like **IR-825** should be disposed of through a chemical waste program.<sup>[6][7][8]</sup>

## Experimental Protocol Example: Preparation of IR-825 Stock Solution

This section provides a general protocol for the preparation of a stock solution of **IR-825**.

Materials:

- **IR-825** solid dye
- Dimethyl sulfoxide (DMSO)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Amber or foil-covered microcentrifuge tubes

Procedure:

- Bring the vial of solid **IR-825** to room temperature before opening to prevent condensation.
- In a chemical fume hood, carefully weigh the desired amount of **IR-825** into a new amber microcentrifuge tube.
- Add the calculated volume of DMSO to achieve the desired stock solution concentration.
- Cap the tube securely and vortex thoroughly until the dye is completely dissolved.

- Label the tube clearly with the chemical name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C or -80°C as per the storage guidelines.

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